

Fumonisin B2-13C34 stable isotope properties

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Compound Focus: Fumonisin B2-13C34

CAS No.: 1217481-36-1

Cat. No.: S3314223

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Core Technical Specifications

The table below summarizes the available quantitative data for **Fumonisin B2-13C34**:

Property	Specification
CAS Number	1217481-36-1 [1]
Molecular Formula	$^{13}\text{C}_{34}\text{H}_{59}\text{NO}_{14}$ [1]
Molecular Weight	739.58 g/mol [1]
Chemical Purity	$\geq 98\%$ (Information from analogous Fumonisin B1-13C34) [2]
Primary Application	Internal Standard (IS) for quantitative LC-MS/MS analysis [3] [4] [1]
Available Form	Solution in acetonitrile (e.g., 13.52 μM * 1.2 mL) [1]

Detailed Experimental Contexts and Protocols

Fumonisin B2-13C34 is used as an internal standard to ensure accurate quantification. Here are the specific experimental protocols that detail its use.

Analysis of Fumonisin and Metabolites in Chicken Feed and Excreta

This protocol describes a UPLC-MS/MS method for quantifying FB2 and its hydrolyzed metabolites [3].

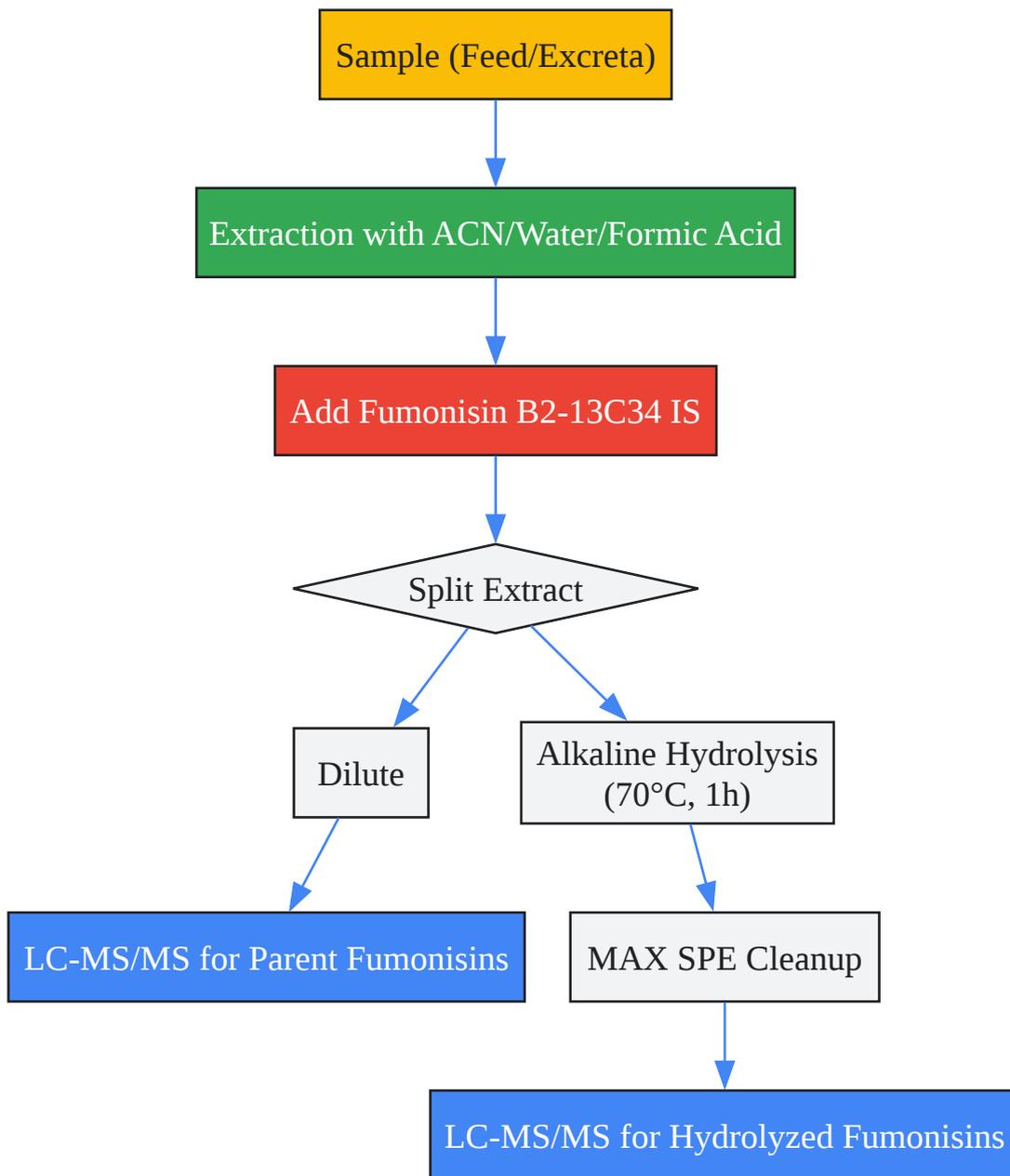
• Sample Preparation

- **Extraction:** Homogenize samples with acetonitrile/water/formic acid (74/25/1, v/v/v). Shake and use ultrasonic treatment for efficient extraction [3].
- **Internal Standard Addition:** Add **Fumonisin B2-13C34** to the sample extract [3].
- **Hydrolysis (for total fumonisins):** To another portion of the extract, add the internal standard and subject it to alkaline hydrolysis in a water bath at **70°C for 1 hour** to convert parent fumonisins to their hydrolyzed forms [3].
- **Cleanup:** Use a **Strong Anion Exchange (MAX) solid-phase extraction** cartridge for purification [3].
 - Condition the MAX cartridge with methanol and distilled water.
 - Load the hydrolyzed sample.
 - Wash with 2% ammonium hydroxide to remove impurities.
 - Elute target compounds (FBs, pHFBS, HFBS) with acidified methanol [3].

• Instrumental Analysis - UPLC-MS/MS

- **Chromatography:**
 - **Column:** CORTECS C18 (2.1 mm × 100 mm, 1.6 μm).
 - **Mobile Phase:** A) 0.2% formic acid in water; B) 0.2% formic acid in methanol.
 - **Gradient:** Use a gradient elution to achieve baseline separation of isomers like FB2 and FB3 [3].
- **Mass Spectrometry:**
 - **Ionization:** Electrospray Ionization (ESI).
 - **Detection:** Multiple Reaction Monitoring (MRM) mode [3].

This sample preparation and analysis workflow can be visualized as follows:



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Multi-Mycotoxin Analysis in Various Food Matrices

This method uses immunoaffinity cleanup and isotope dilution for 12 regulated mycotoxins [4].

- **Sample Preparation**

- **Internal Standard Addition:** Add stable isotope-labeled internal standards (including **Fumonisin B2-13C34**) to the sample **before extraction** to correct for losses and matrix effects [4].
 - **Extraction:** Use a suitable solvent to extract mycotoxins from the food matrix [4].
 - **Cleanup:** Pass the extract through a **multi-analyte immunoaffinity column (IAC)** containing antibodies for the target mycotoxins. Wash to remove matrix interferences, then elute the purified mycotoxins [4].
- **Instrumental Analysis - UHPLC-MS/MS**
 - **Chromatography:** C18 column with water/methanol or water/acetonitrile mobile phases, often modified with acids or buffers [5] [4].
 - **Mass Spectrometry:** ESI-tandem MS with MRM for high selectivity. Two MRM transitions per analyte are recommended for confirmation [4].

Key Rationale and Practical Considerations

Using **Fumonisin B2-13C34** as an internal standard is critical for reliable data due to the following reasons:

- **Compensation for Matrix Effects:** In LC-MS/MS, co-eluting matrix components can suppress or enhance the analyte's ion signal, leading to inaccurate quantification. The labeled internal standard co-elutes with the natural analyte and experiences the same matrix effects, allowing for precise correction [5].
- **Superiority of Carbon-13 Labels:** Carbon-13 labeled standards are preferred over deuterated ones because they exhibit virtually identical chemical and physical properties, including retention time. This avoids the potential for isotopic effects that can occur with deuterium labels, ensuring the most accurate compensation [5].
- **Handling Non-Commercial Metabolite Standards:** For hydrolyzed metabolites of FB2 (HFB2), for which labeled standards are not commercially available, one established strategy is to use the commercially available **Fumonisin B2-13C34** and subject it to the same alkaline hydrolysis process as the sample. This generates the corresponding HFB2-13C34 internal standard in-situ, ensuring accurate quantification of the metabolite [3].

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References

1. Fumonisin B2-13C34 | Sphingosine N-acyltransferase Inhibitor [medchemexpress.com]
2. Fumonisin B1-13C34 (fumonisin B1-13C34) [invivochem.com]
3. LC-MS/MS Analysis of Fumonisin B1, B2, B3, and Their ... - PMC [pmc.ncbi.nlm.nih.gov]
4. Analysis of 12 Regulated Mycotoxins in 8 Food Matrices by ... [chromatographyonline.com]
5. Stable isotope dilution assay for the accurate determination ... [pmc.ncbi.nlm.nih.gov]

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